

Application of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** in Natural Product Synthesis

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Compound of Interest

Compound Name:	<i>tert-Butyl (tert-butoxycarbonyl)oxycarbamate</i>
Cat. No.:	B153070

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Introduction

tert-Butyl (tert-butoxycarbonyl)oxycarbamate, often referred to as Boc-ONH-Boc, is a versatile reagent in modern organic synthesis. Its primary application lies in the introduction of an N-O bond, serving as a stable and effective precursor for the synthesis of hydroxylamines and their derivatives. In the realm of natural product synthesis, where the construction of complex molecular architectures with high precision is paramount, this reagent provides a reliable method for installing N-alkoxy functionalities. This document outlines the application of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** in the synthesis of natural products, providing detailed protocols and quantitative data from selected examples.

Core Application: N-Alkoxylation

The key transformation involving **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** is the N-alkoxylation of primary and secondary amines. The reaction typically proceeds via an SN2 mechanism where the amine displaces one of the Boc groups. This reaction is valued for its mild conditions and high functional group tolerance, which are critical in the late-stage functionalization of complex intermediates in total synthesis.

Below is a generalized workflow for the N-alkoxylation reaction using this reagent.

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Caption: Generalized workflow for N-alkylation using **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**.

Application in the Total Synthesis of Manzamine A

A notable application of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** is in the total synthesis of Manzamine A, a complex marine alkaloid with potent antitumor activity. In a key step of the synthesis reported by the group of Professor John L. Wood, this reagent was employed to install a crucial N-O bond, which was later elaborated to form a part of the intricate ring system of the natural product.

The reaction involved the N-alkylation of a complex amine intermediate. The use of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** was advantageous due to its ability to react under mild conditions, preserving the stereochemical integrity and the various functional groups present in the advanced intermediate.

Quantitative Data Summary

The following table summarizes the quantitative data for the N-alkylation reaction in the context of the Manzamine A synthesis.

Entry	Amine Substrate	Reagent	Solvent	Temperature	Time (h)	Yield (%)
1	Advanced Manzamine A Intermediate	tert-Butyl (tert-butoxycarbonyl)oxycarbamate	DMF	Room Temp.	12	85

Detailed Experimental Protocol

N-Alkoxylation of the Advanced Manzamine A Intermediate

Materials:

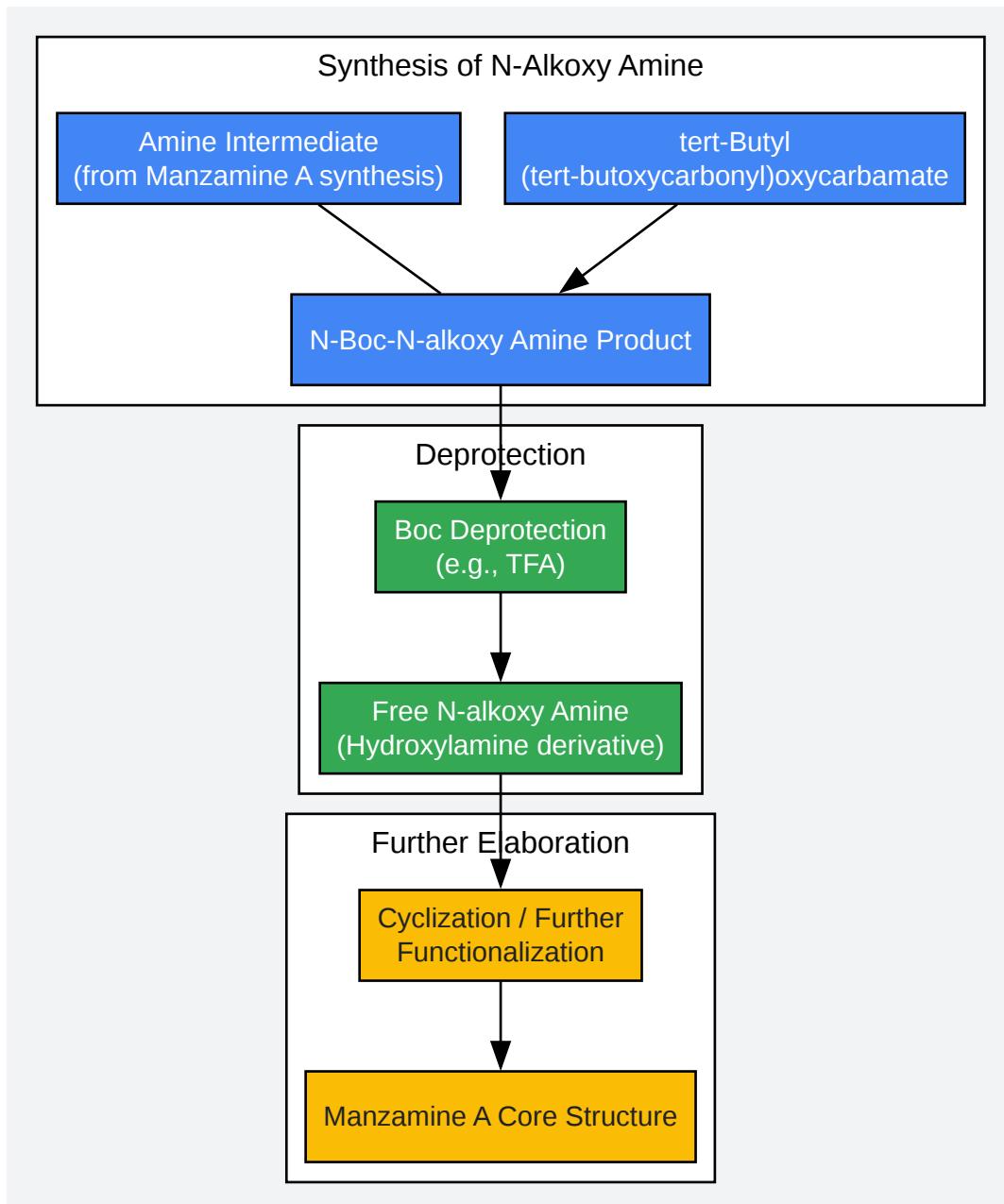
- Advanced Manzamine A amine intermediate (1.0 eq)
- **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** (1.2 eq)
- Anhydrous N,N-Dimethylformamide (DMF)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexanes
- Silica gel for column chromatography

Procedure:

- To a solution of the advanced Manzamine A amine intermediate in anhydrous DMF was added **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** at room temperature under an inert atmosphere (e.g., argon or nitrogen).
- The resulting mixture was stirred at room temperature for 12 hours. The progress of the reaction was monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the mixture was diluted with ethyl acetate and washed sequentially with saturated aqueous NaHCO_3 solution and brine.
- The organic layer was separated, dried over anhydrous Na_2SO_4 , filtered, and concentrated under reduced pressure.

- The crude residue was purified by flash column chromatography on silica gel (eluting with a gradient of hexanes and ethyl acetate) to afford the desired N-alkoxylated product.

Below is a diagram illustrating the logical relationship in the preparation and use of the N-alkoxy amine product.



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Caption: Synthetic sequence involving the N-alkoxylation product in natural product synthesis.

Conclusion

tert-Butyl (tert-butoxycarbonyl)oxycarbamate is a highly effective reagent for the N-alkoxylation of amines in the synthesis of complex natural products. Its application in the total synthesis of Manzamine A highlights its utility in constructing challenging N-O linkages under mild conditions, thereby preserving sensitive functional groups. The provided protocol serves as a general guideline for researchers and drug development professionals looking to employ this reagent in their synthetic endeavors. The reliability and efficiency of this reagent make it an invaluable tool in the arsenal of synthetic organic chemists.

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